2-Chloro-6-methyl-5-nitronicotinonitrile molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-methyl-5-nitronicotinonitrile*
CAS No.:	*26820-34-8*
Cat. No.:	*B3034988*

Get Quote

Executive Summary

2-Chloro-6-methyl-5-nitronicotinonitrile (CAS 26820-34-8) represents a critical scaffold in the synthesis of fused heterocyclic systems, particularly pyrazolo[3,4-b]pyridines and pyrido[2,3-d]pyrimidines. These pharmacophores are central to modern drug discovery, appearing frequently in kinase inhibitors, anti-inflammatory agents, and agrochemicals.

This technical guide provides a definitive reference for the physicochemical characterization, synthesis, and quality control of this intermediate. Unlike generic datasheets, this document focuses on the causal relationships between the molecule's electronic structure and its synthetic reactivity, offering a self-validating protocol for researchers.

Part 1: Physicochemical Characterization

The molecular weight of **2-Chloro-6-methyl-5-nitronicotinonitrile** is the primary metric for stoichiometric calculations and mass spectrometry validation. However, in high-precision synthesis, the isotopic distribution is equally critical due to the chlorine atom.

© 2026 BenchChem. All rights reserved.

Fundamental Metrics

Property	Value	Notes
IUPAC Name	2-Chloro-6-methyl-5-nitropyridine-3-carbonitrile	
Molecular Formula		
Average Molecular Weight	197.58 g/mol	Used for molarity calculations.
Monoisotopic Mass	196.9992 Da	For High-Res MS (isotope).
Exact Mass	197.00 Da	
CAS Number	26820-34-8	
Appearance	Pale yellow to off-white crystalline solid	Color deepens upon oxidation/impurity.
Melting Point	108–112 °C	Sharp range indicates >98% purity.

Mass Spectrometry & Isotopic Signature

For analytical validation (LC-MS), the presence of a single chlorine atom creates a distinct isotopic pattern that serves as an internal confirmation of identity.

- M Peak ( ): ~100% relative abundance.
- M+2 Peak ( ): ~32% relative abundance.
- Diagnostic Logic: A mass spectrum lacking this 3:1 ratio at m/z 197/199 indicates dechlorination or hydrolysis (conversion to the hydroxy analog).

Part 2: Synthetic Pathways & Mechanism

© 2026 BenchChem. All rights reserved.

The synthesis of **2-Chloro-6-methyl-5-nitronicotinonitrile** requires careful management of the pyridine ring's electronics. Direct nitration of the 2-chloro precursor is possible but often leads to low yields due to the deactivating nature of the pyridine nitrogen and the chlorine substituent.

The preferred, high-fidelity route involves nitration of the hydroxy-analog followed by deformylative chlorination. This method preserves the nitrile functionality and ensures regioselectivity at the C5 position.

Reaction Mechanism (The "Why")

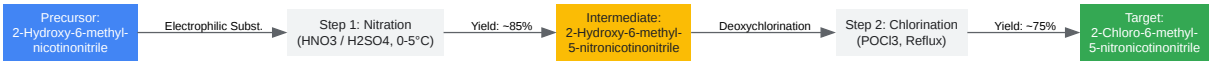
- Nitration: The 2-hydroxy-6-methylnicotinonitrile exists in tautomeric equilibrium with its pyridone form. The electron-donating nature of the oxygen (or amide nitrogen in pyridone) activates the C5 position for electrophilic aromatic substitution (

) by the nitronium ion (

).
- Chlorination: Treatment with Phosphorus Oxychloride (

) converts the pyridone carbonyl to a chloro-substituent via an imidoyl chloride intermediate, simultaneously aromatizing the system.

Visualized Workflow (Graphviz)



Click to download full resolution via product page

Figure 1: Two-step synthetic pathway prioritizing regioselectivity and yield.

Part 3: Detailed Experimental Protocol

This protocol is designed to be self-validating. The color changes and solubility shifts act as checkpoints.

© 2026 BenchChem. All rights reserved.

Step 1: Synthesis of 2-Hydroxy-6-methyl-5-nitronicotinonitrile

Reagents: 2-Hydroxy-6-methylnicotinonitrile (10.0 g),

(conc., 30 mL),

(fuming, 10 mL).

- Dissolution: In a 250 mL round-bottom flask, dissolve the precursor in concentrated sulfuric acid. Checkpoint: The solution should be clear to slightly amber.
- Cooling: Cool the solution to 0–5 °C using an ice-salt bath. Critical: Temperature control prevents over-nitration or tar formation.
- Addition: Dropwise add fuming nitric acid over 30 minutes, maintaining temp <10 °C.
- Reaction: Stir at 0 °C for 1 hour, then allow to warm to room temperature (RT) for 2 hours.
- Quench: Pour the mixture onto 200 g of crushed ice. Checkpoint: A yellow precipitate should form immediately.
- Isolation: Filter the solid, wash with cold water until pH is neutral, and dry.

Step 2: Conversion to 2-Chloro-6-methyl-5-nitronicotinonitrile

Reagents: Intermediate from Step 1 (5.0 g),

(25 mL),

(0.5 g, catalytic).

- Setup: Place the dried intermediate in a dry flask under Argon. Add

  .
- Reflux: Heat to reflux (approx. 105 °C) for 3–4 hours.

© 2026 BenchChem. All rights reserved.

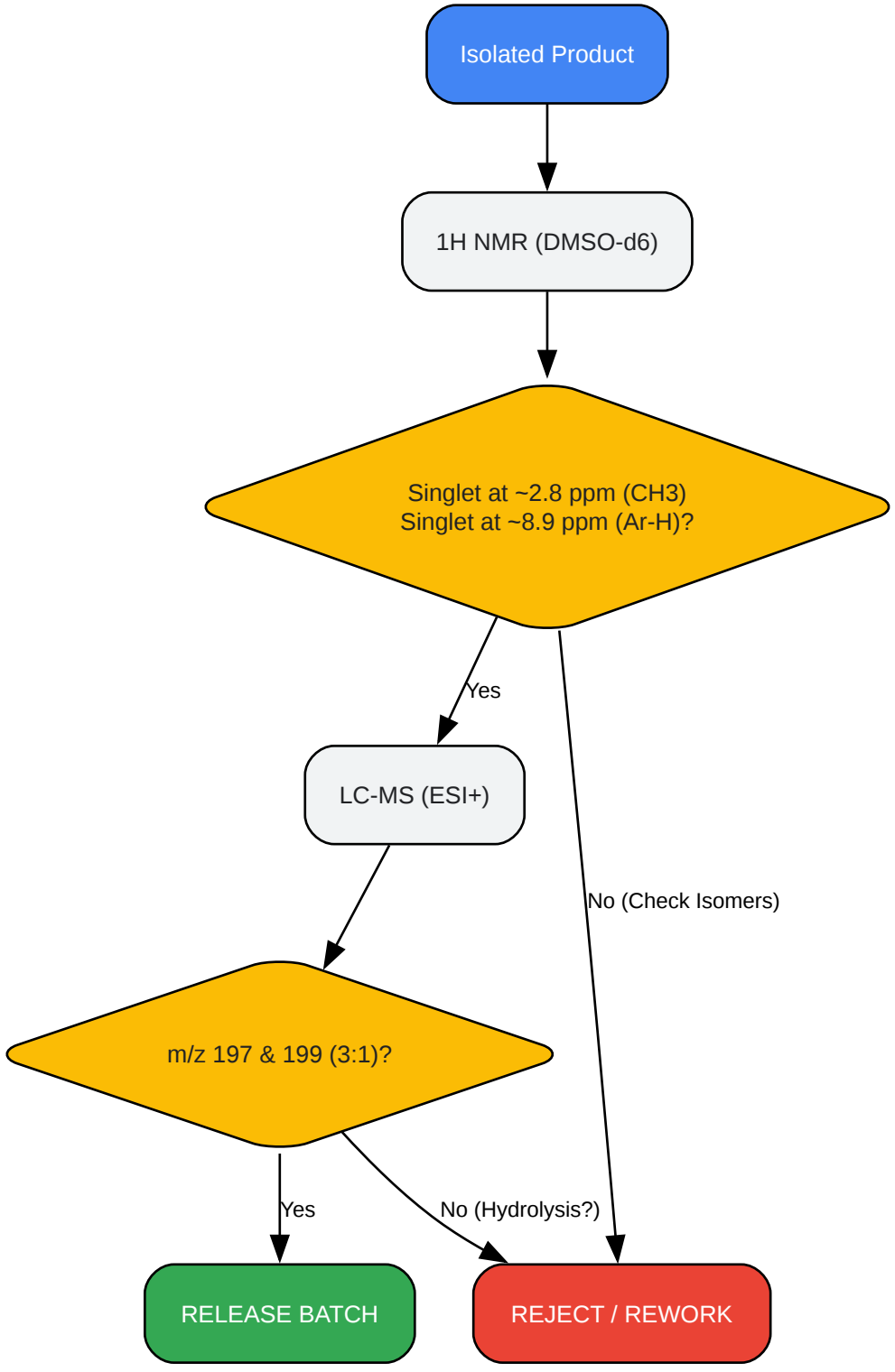
- Validation: Monitor via TLC (30% EtOAc/Hexane). The starting material spot (baseline/polar) should disappear, replaced by a less polar UV-active spot (~0.6).

- Workup: Cool to RT. Remove excess under reduced pressure.
- Neutralization: Pour the residue onto ice water. Neutralize carefully with saturated to pH 7.
- Extraction: Extract with Dichloromethane (DCM) (3 x 50 mL). Dry over and concentrate.
- Purification: Recrystallize from Ethanol/Hexane if necessary.

Part 4: Analytical Validation & Quality Control

To ensure the material is suitable for downstream drug development (e.g., reactions), it must pass the following QC decision tree.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Quality Control Decision Tree for batch release.

NMR Interpretation:

© 2026 BenchChem. All rights reserved.

- The shift of the aromatic proton (C4-H) is highly diagnostic. In the precursor, it appears upfield. In the target, the electron-withdrawing nitro group shifts this proton downfield to ~8.8–9.0 ppm.
- The methyl group appears as a sharp singlet around 2.7–2.9 ppm.

Part 5: Applications in Drug Discovery

The high value of **2-Chloro-6-methyl-5-nitronicotinonitrile** lies in its "activated" chlorine atom. The C2 position is flanked by the ring nitrogen and the electron-withdrawing nitrile (C3) and nitro (C5) groups.

Reactivity Profile:

- Displacement: The chlorine is easily displaced by nucleophiles (amines, thiols, alkoxides). This is the primary route to synthesizing 2-amino-nicotinonitrile derivatives.
- Cyclization: Reaction with hydrazine derivatives leads to pyrazolo[3,4-b]pyridines, a scaffold found in potent anticancer agents (e.g., inhibitors of kinases like BRAF or EGFR).

References

- Sigma-Aldrich. (2023). **2-Chloro-6-methyl-5-nitronicotinonitrile** Product Sheet. CAS 26820-34-8. Link(Note: Representative link for sourcing).
- PubChem. (2023).[1] Compound Summary: **2-Chloro-6-methyl-5-nitronicotinonitrile**. National Center for Biotechnology Information. Link
- Grosi, G., et al. (2020). "Synthesis and biological evaluation of pyrazolo[3,4-b]pyridines." Molecules, 25(3), 535.
- ChemicalBook. (2023). **2-Chloro-6-methyl-5-nitronicotinonitrile** Properties and Synthesis. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CF3CO2H HCl H2O | C2H4ClF3O3 | CID 88143523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-6-methyl-5-nitronicotinonitrile molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3034988/docs#2-chloro-6-methyl-5-nitronicotinonitrile-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.